Efficacy & Safety Comparison: Lenvatinib vs. Sorafenib

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Compound Focus: **Lenvatinib Mesylate**

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Comparison Parameter	Lenvatinib	Sorafenib	Data Source & Context
Overall Survival (OS) - Median	13.6 months [1]	12.3 months [1]	REFLECT Trial (Overall Population)
OS (Japanese Subset)	17.6 months [1]	17.8 months [1]	REFLECT Trial (Japanese Subset)
Progression-Free Survival (PFS) - Median	7.4 months [1]	3.7 months [1]	REFLECT Trial (Overall Population)
PFS (Japanese Subset)	7.2 months [1]	4.6 months [1]	REFLECT Trial (Japanese Subset)
Objective Response Rate (ORR)	24.1% [1] / 29.6% (Japanese) [1]	9.2% [1] / 6.9% (Japanese) [1]	REFLECT Trial
Disease Control Rate (DCR)	Significantly higher [2]	Lower [2]	Real-World Meta-Analysis

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Comparison Parameter	Lenvatinib	Sorafenib	Data Source & Context
Common Adverse Events (AEs)	Hypertension, decreased appetite, proteinuria, PPES* [1]	PPES*, hypertension, diarrhea, alopecia [1]	REFLECT Trial
Key Safety Differences	Higher incidence of hypertension [2] [3]	No significant difference in hand-foot syndrome (PPES) rates [2]	Real-World Meta-Analysis

*PPES: Palmar-plantar erythrodysesthesia syndrome (Hand-foot syndrome).

Detailed Experimental Data & Methodologies

The comparative data primarily comes from two types of studies: a pivotal Phase III clinical trial (REFLECT) and a comprehensive meta-analysis of real-world studies.

The REFLECT Trial (Phase III Clinical Trial)

The REFLECT trial was a landmark, multicenter, randomized, open-label, **non-inferiority study** that provided the primary evidence for lenvatinib's approval in unresectable HCC [1].

- **Objective**: To compare the efficacy and safety of lenvatinib against sorafenib as a first-line treatment in patients with unresectable HCC.
- **Patient Population**: 954 patients with confirmed unresectable HCC, Child-Pugh class A liver function, and no prior systemic therapy [1].
- **Treatment Protocol**:
  - **Lenvatinib Arm**: Oral lenvatinib at 12 mg/day (for body weight ≥60 kg) or 8 mg/day (for body weight <60 kg).
  - **Sorafenib Arm**: Oral sorafenib at 400 mg twice daily.
  - Treatment continued until disease progression or unacceptable toxicity [1].
- **Key Efficacy Endpoints**: Overall Survival (OS), Progression-Free Survival (PFS), Time to Progression (TTP), and Objective Response Rate (ORR) based on blinded independent imaging review [1].

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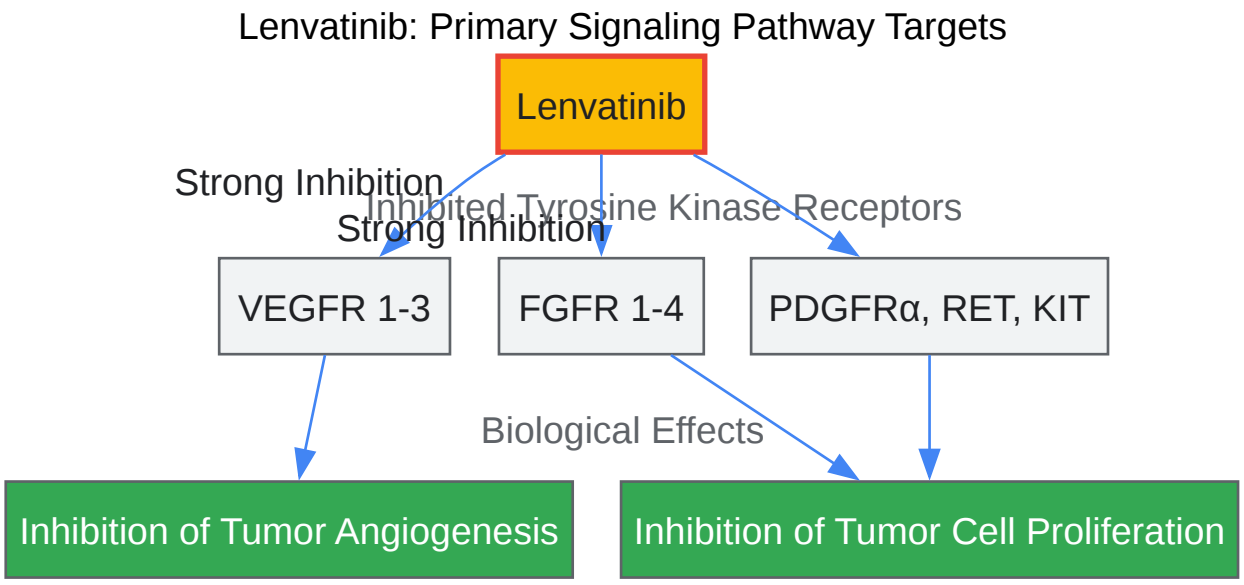
Real-World Meta-Analysis

This analysis complemented the REFLECT trial by synthesizing evidence from routine clinical practice, which often includes a more diverse patient population [2].

- **Objective**: To evaluate the efficacy and safety of lenvatinib versus sorafenib in a real-world setting.
- **Methodology**:
  - **Literature Search**: Comprehensive search of databases (PubMed, Embase, Web of Science, Cochrane Library) from 2000 to 2022.
  - **Study Inclusion**: Included 15 real-world studies (9 single-arm and 6 comparative studies) with a total of 2,315 patients.
  - **Data Synthesis**: Used fixed or random-effects models to pool data on OS, PFS, ORR, DCR, and adverse events. Study quality was assessed using the MINORS checklist [2].

Mechanisms of Action

While both drugs are multi-kinase inhibitors, their specific targets differ, contributing to their distinct efficacy and safety profiles. The diagrams below illustrate their primary signaling pathway targets.



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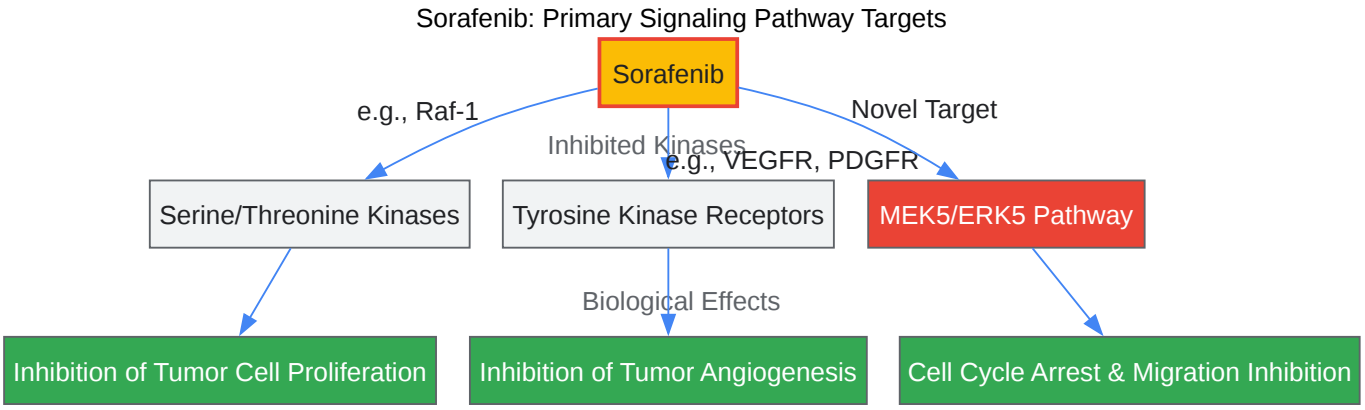

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- **Lenvatinib's Key Differentiator**: Its strong concurrent inhibition of both the **VEGF and FGF pathways** provides a broader antiangiogenic effect and directly targets tumor proliferation, which is a unique advantage over sorafenib [2] [3].
- **Sorafenib's Novel Target**: Recent research has identified the **MEK5/ERK5 signaling pathway** as a novel target of sorafenib. This pathway is involved in critical processes like cell cycle progression and migration, providing a new mechanistic insight into its antitumor effects [4].

Key Considerations for Professionals

- **Non-Inferiority in OS with Superior Secondary Outcomes**: The REFLECT trial established lenvatinib's **non-inferiority** to sorafenib in overall survival. However, its statistically significant and clinically meaningful improvements in **PFS, TTP, and ORR** make it a powerful first-line option [1].
- **Real-World Validation**: The meta-analysis confirms that the efficacy benefits observed in the controlled trial setting translate to routine clinical practice, with lenvatinib showing significantly longer OS and PFS in real-world cohorts [2].
- **Safety Profiles Guide Choice**: The choice between the two may depend on a patient's comorbidities. Lenvatinib is associated with a higher risk of hypertension and proteinuria, whereas sorafenib more commonly causes diarrhea and alopecia. The risk of severe hand-foot syndrome is comparable [2] [1].

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To cite this document: Smolecule. [Efficacy & Safety Comparison: Lenvatinib vs. Sorafenib]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548156#lenvatinib-mesylate-vs-sorafenib-efficacy]

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